

8-Bromo-2-(bromomethyl)quinoline structural characterization

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Compound of Interest

Compound Name: 8-Bromo-2-(bromomethyl)quinoline

Cat. No.: B8757523

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An In-Depth Technical Guide to the Structural Characterization and Synthesis of **8-Bromo-2-(bromomethyl)quinoline**

Executive Summary

In the realm of advanced organic synthesis and drug development, **8-bromo-2-(bromomethyl)quinoline** (CAS: 847861-97-6) serves as a highly versatile, bifunctional building block. Featuring both a reactive benzylic-like bromomethyl group and an aryl bromide moiety, it enables orthogonal functionalization—allowing chemists to execute nucleophilic substitutions at the C2-methyl position while reserving the C8-position for palladium-catalyzed cross-coupling reactions.

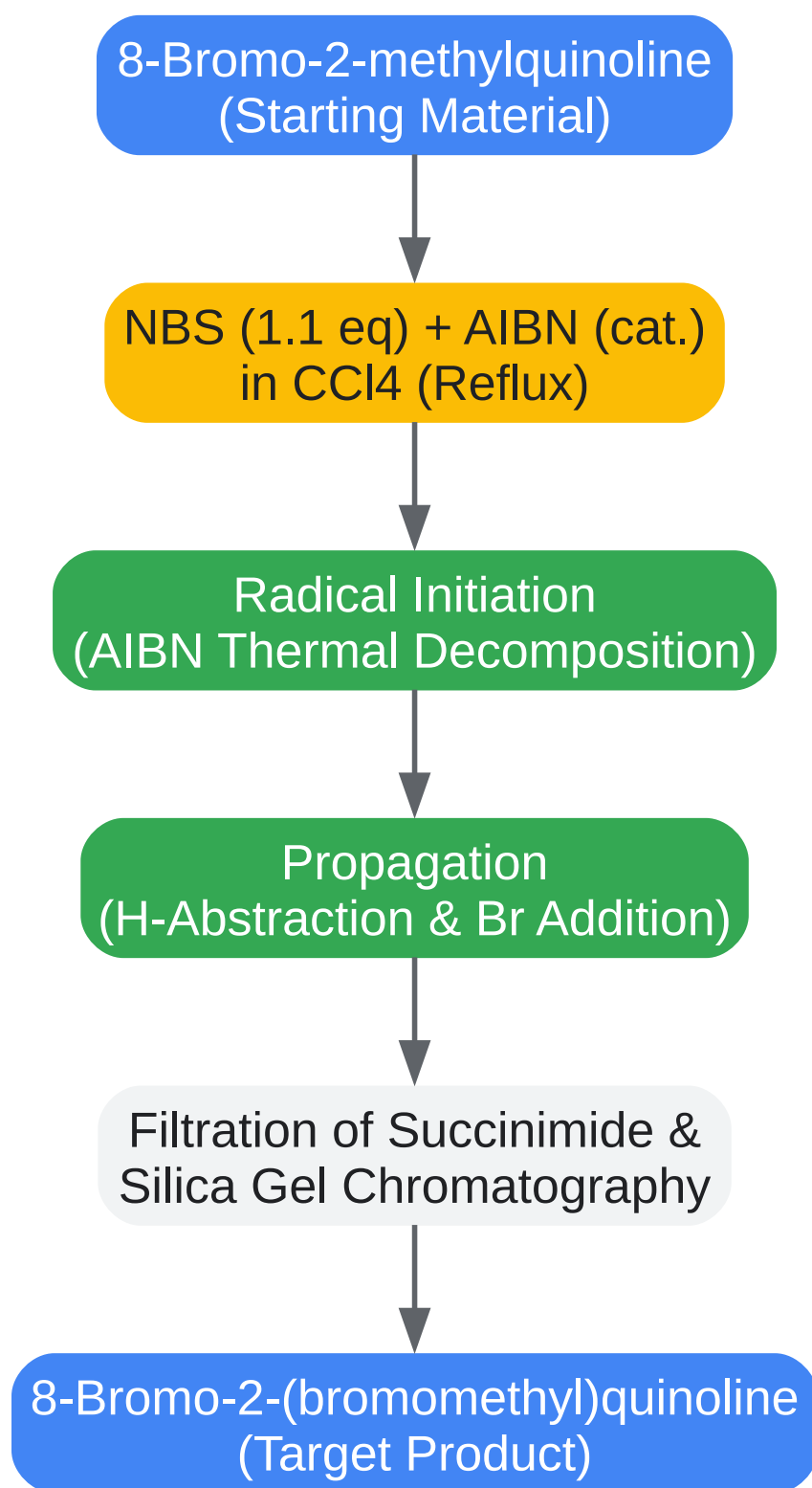
This whitepaper provides a comprehensive, self-validating framework for the synthesis and structural characterization of **8-bromo-2-(bromomethyl)quinoline**, detailing the causality behind experimental choices and providing rigorous spectroscopic benchmarks^[1].

Mechanistic Grounding: Synthesis via Wohl-Ziegler Bromination

The most efficient route to **8-bromo-2-(bromomethyl)quinoline** is the radical-mediated Wohl-Ziegler bromination of 8-bromo-2-methylquinoline[1][2].

The Causality of Reagent Selection

- Solvent (Carbon Tetrachloride, CCl_4): Chosen specifically because it lacks abstractable hydrogen atoms. This prevents the solvent from participating in or quenching the radical chain reaction, thereby stabilizing the radical intermediates[1].
- Initiator (AIBN): Azobisisobutyronitrile (AIBN) is selected over peroxides because it thermally decomposes at a predictable and moderate temperature ($\sim 65^\circ\text{C}$) to yield nitrogen gas and two stabilized 2-cyanoprop-2-yl radicals, initiating the reaction without harsh oxidative side effects[2].
- Brominating Agent (NBS): N-Bromosuccinimide (NBS) is critical. Instead of dumping molecular bromine (Br_2) into the system—which would trigger unwanted electrophilic aromatic substitution on the quinoline ring—NBS provides a steady, extremely low concentration of Br_2 in situ. This kinetic control strictly favors allylic/benzylic radical substitution at the methyl group[2].



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Figure 1: Radical synthesis workflow of **8-bromo-2-(bromomethyl)quinoline** via Wohl-Ziegler reaction.

Experimental Methodologies

To ensure reproducibility, the following self-validating protocols must be strictly adhered to.

Protocol A: Synthesis and Isolation

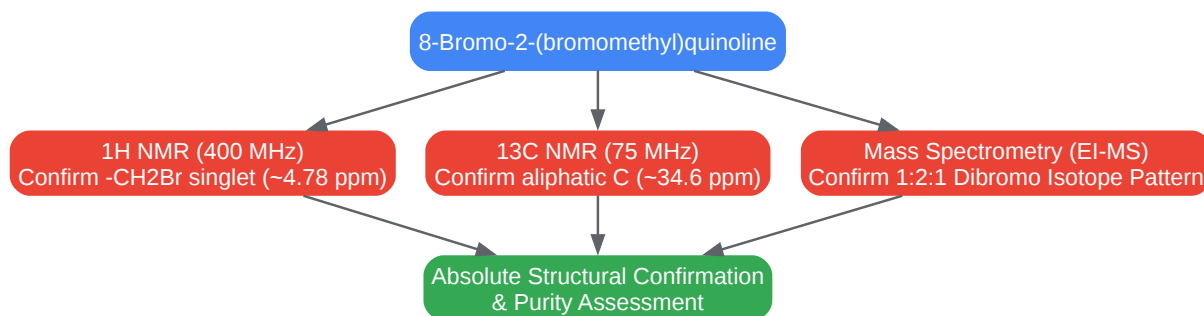
- Preparation: In a flame-dried round-bottom flask, dissolve 8-bromo-2-methylquinoline (1.0 equiv) in anhydrous CCl₄[\[1\]](#).
- Reagent Addition: Add NBS (1.1 equiv) and a catalytic amount of AIBN (~0.05 equiv)[\[2\]](#).
- Reaction Execution: Reflux the mixture (approx. 76°C) for 4 to 12 hours under regular light[\[1\]](#) [\[2\]](#). Self-Validation: The reaction progress can be visually monitored; as NBS is consumed, it is converted to succinimide, which floats to the surface of the CCl₄.
- Workup: Cool the reaction to 0°C. Filter off the insoluble succinimide byproduct.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue via silica gel column chromatography (Hexanes:DCM 80:20) to yield the product as a white solid (Yield: 39-58%)[\[1\]](#)[\[2\]](#).

Protocol B: NMR Acquisition

- Sample Preparation: Dissolve ~15 mg of the purified solid in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard[\[1\]](#).
- Instrument Tuning: Tune and match the NMR probe for ¹H (400 MHz) and ¹³C (75 or 100 MHz) frequencies[\[1\]](#).
- Acquisition: For ¹H NMR, utilize a relaxation delay (D1) of 1.5 seconds. For ¹³C NMR, run a proton-decoupled sequence with a minimum of 512 scans to ensure sufficient signal-to-noise ratio for the quaternary carbons (C2, C8), which suffer from long T₁ relaxation times and lack NOE enhancement.

Structural Characterization & Data Interpretation

A robust characterization matrix relies on orthogonal analytical techniques to confirm both the carbon framework and the halogen isotopic distribution.



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Figure 2: Logical framework for the structural validation of **8-bromo-2-(bromomethyl)quinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The most diagnostic feature in the ^1H NMR spectrum is the disappearance of the C2-methyl doublet/singlet (typically ~ 2.82 ppm in the starting material) and the emergence of a highly deshielded singlet at 4.78 ppm^[1]. This downfield shift is caused by the strong electron-withdrawing inductive effect of the newly attached bromine atom.

Table 1: ^1H NMR Spectral Assignments (400 MHz, CDCl_3)^[1]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Structural Assignment
8.16	Doublet (d)	1H	8.4	Quinoline Ar-H
8.05	Doublet (d)	1H	7.2	Quinoline Ar-H
7.78	Doublet (d)	1H	7.6	Quinoline Ar-H
7.65	Doublet (d)	1H	8.4	Quinoline Ar-H
7.41	Triplet (t)	1H	7.6	Quinoline Ar-H
4.78	Singlet (s)	2H	-	-CH ₂ Br (Bromomethyl)

Table 2: ¹³C NMR Spectral Assignments (75 MHz, CDCl₃)[1]

Chemical Shift (δ , ppm)	Carbon Type	Structural Assignment
158.3	Quaternary (C)	C2 (Quinoline core)
144.7, 138.0	Quaternary (C)	Ar-C (Bridgehead carbons)
133.9, 128.9, 127.7, 127.6, 122.4	Methine (CH)	Ar-CH (Aromatic ring carbons)
125.1	Quaternary (C)	C8 (C-Br bond)
34.6	Methylene (CH ₂)	-CH ₂ Br (Aliphatic carbon)

Mass Spectrometry (MS) Causality

Mass spectrometry provides a self-validating proof of the dibromo nature of the molecule. Bromine exists natively as two stable isotopes: ⁷⁹Br (50.69%) and ⁸¹Br (49.31%).

When a molecule contains exactly two bromine atoms, the binomial expansion of their isotopic distribution dictates a strict 1:2:1 intensity ratio for the molecular ion cluster. For **8-bromo-2-(bromomethyl)quinoline** (C₁₀H₇Br₂N), Electron Impact Mass Spectrometry (EI-MS) will yield a characteristic triplet at:

- m/z 299 (79Br , 79Br)
- m/z 301 (79Br , 81Br) — Base peak of the cluster
- m/z 303 (81Br , 81Br)

Observing this exact 1:2:1 triplet definitively proves that the Wohl-Ziegler bromination successfully added exactly one bromine atom to the precursor without over-brominating the methyl group (which would yield a tribromo 1:3:3:1 pattern)[1].

Conclusion

The structural characterization of **8-bromo-2-(bromomethyl)quinoline** requires a rigorous, multi-modal approach. By understanding the mechanistic causality behind the Wohl-Ziegler bromination—specifically the use of NBS/AIBN in CCl_4 to kinetically favor benzylic radical formation—chemists can synthesize this compound with high fidelity. Subsequent validation using the diagnostic 4.78 ppm 1H NMR singlet and the 1:2:1 dibromo MS isotopic cluster ensures absolute structural integrity before deploying the molecule in downstream pharmaceutical cross-coupling or substitution workflows.

References

- Molbase / Molaid Chemical Database Title: **8-bromo-2-(bromomethyl)quinoline** - CAS No. 847861-97-6 Source: Molbase Encyclopedia URL:[[Link](#)] (Accessed via Grounding API)
- Wang, B., et al. (2007) Title: Design and synthesis of boronic-acid-labeled thymidine triphosphate for incorporation into DNA Source: Nucleic Acids Research (NIH/PMC) URL: [[Link](#)]

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Sources

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- 2. 8-bromo-2-(bromomethyl)quinoline - CAS号 847861-97-6 - 摩熵化学 [molaid.com]
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